

# An In-depth Technical Guide to L-Serine Benzyl Ester

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-Benzyl 2-amino-3-hydroxypropanoate

Cat. No.: B555213

[Get Quote](#)

This guide provides a comprehensive overview of L-Serine benzyl ester, a crucial derivative of the amino acid L-serine. It is intended for researchers, scientists, and professionals in drug development and biochemical research. This document details its chemical identity, physicochemical properties, synthesis protocols, and key applications, particularly in peptide synthesis.

## Chemical Identity and Structure

L-Serine benzyl ester is a protected form of L-serine where the carboxylic acid group is esterified with a benzyl group. This protection is essential in peptide synthesis to prevent unwanted side reactions. The compound is often used in its hydrochloride salt form to improve stability and solubility.

The standard IUPAC name for the hydrochloride salt is benzyl (2S)-2-amino-3-hydroxypropanoate;hydrochloride[1].

- CAS Number: 60022-62-0 (for the hydrochloride salt)[1][2][3][4]
- Molecular Formula:  $C_{10}H_{13}NO_3 \cdot HCl$ [4]
- Molecular Weight: 231.68 g/mol (for the hydrochloride salt)[1][4]

## Physicochemical Properties

The physicochemical properties of L-Serine benzyl ester hydrochloride are summarized in the table below, providing key data for its application in experimental settings.

Property	Value	Source
Appearance	White to off-white powder	<a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	~175°C (with decomposition)	<a href="#">[1]</a>
Solubility	Readily soluble in water	<a href="#">[1]</a>
Optical Rotation	$[\alpha]_D = -12^\circ$ (c=4 in water)	<a href="#">[1]</a>
Purity	≥99% (TLC), >98.0% (HPLC)	<a href="#">[3]</a> <a href="#">[4]</a>
Storage Temperature	0 - 8°C	<a href="#">[2]</a> <a href="#">[5]</a>

## Experimental Protocols: Synthesis of L-Serine Benzyl Ester

The synthesis of L-Serine benzyl ester is a fundamental procedure for its use as a building block in further chemical reactions. A common method involves the direct esterification of L-serine with benzyl alcohol.

Objective: To synthesize L-Serine benzyl ester via direct esterification.

Materials:

- L-Serine
- Benzyl alcohol
- Hydrochloric acid (HCl)
- Cyclohexane (as a water-azeotroping solvent)[\[6\]](#)[\[7\]](#)
- Ethyl acetate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus, combine L-serine, a molar excess of benzyl alcohol, and a catalytic amount of p-toluenesulfonic acid in cyclohexane[6][7].
- **Azeotropic Removal of Water:** Heat the mixture to reflux. The water formed during the esterification is removed azeotropically with cyclohexane, driving the reaction to completion.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, the mixture is cooled. The crude product is often precipitated as its p-toluenesulfonate or hydrochloride salt.
- **Purification:** The precipitated salt is filtered and washed with a suitable solvent, such as ethyl acetate, to remove unreacted benzyl alcohol and other impurities[6]. The final product can be further purified by recrystallization.
- **Characterization:** The structure and purity of the synthesized L-Serine benzyl ester hydrochloride can be confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and High-Performance Liquid Chromatography (HPLC)[1].

## Applications in Peptide Synthesis

L-Serine benzyl ester is a valuable intermediate in the synthesis of peptides and other bioactive molecules[2]. The benzyl ester group protects the carboxylic acid of serine, allowing for the selective formation of peptide bonds at the amino group.

Below is a diagram illustrating the general workflow of using a protected amino acid like L-Serine benzyl ester in solid-phase peptide synthesis (SPPS).



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. L-Serine benzyl ester hydrochloride | 60022-62-0 | Benchchem [benchchem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. L-Serine Benzyl Ester Hydrochloride 60022-62-0 | 東京化成工業株式会社 [tcichemicals.com]
- 4. L-Serine benzyl ester 60022-62-0 [sigmaaldrich.com]
- 5. chemimpex.com [chemimpex.com]
- 6. air.unimi.it [air.unimi.it]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to L-Serine Benzyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555213#iupac-name-for-serine-benzyl-ester]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)